

1-Benzyl-3-pyrrolidinone hazard and safety information.

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Compound of Interest

Compound Name: 1-Benzyl-3-pyrrolidinone

Cat. No.: B141626

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Technical Support Center: 1-Benzyl-3-pyrrolidinone

This technical support center provides essential hazard and safety information for the handling and use of **1-Benzyl-3-pyrrolidinone** (CAS No. 775-16-6) in a research and development setting.

Hazard Identification and Classification

1-Benzyl-3-pyrrolidinone is classified as a hazardous substance. Below is a summary of its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO
Molecular Weight	175.23 g/mol
Appearance	Colorless to yellow to orange to brown colored liquid
Boiling Point	77 °C at 0.01 mmHg
Density	1.091 g/mL at 25 °C
Flash Point	110 °C (230 °F) - closed cup
Solubility	Miscible with Dichloromethane (DCM)

Troubleshooting Guide & FAQs

This section addresses specific issues that researchers may encounter during their experiments with **1-Benzyl-3-pyrrolidinone**.

Q1: What are the immediate first aid measures in case of accidental exposure?

- Eye Contact: Immediately flush eyes with plenty of fresh running water for at least 15 minutes, holding the eyelids open.[1] Seek immediate medical attention.[1] Removal of contact lenses should only be done by skilled personnel.[1]
- Skin Contact: Immediately remove all contaminated clothing and footwear.[1] Wash the affected area with plenty of soap and running water.[1] If skin irritation or a rash occurs, seek medical advice.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] If respiratory irritation occurs or if you feel unwell, call a POISON CENTER or doctor.[2]
- Ingestion: Rinse the mouth with water.[3] Do not induce vomiting.[4] First aid is not generally required, but if in doubt, contact a Poisons Information Centre or a doctor.[1]

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[3]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing to prevent skin contact.[3]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a full-face respirator with an appropriate filter (e.g., type ABEK).[5]

Q3: How should I properly store **1-Benzyl-3-pyrrolidinone**?

Store the container tightly closed in a dry, cool, and well-ventilated place.[3][6] It is recommended to store at temperatures between 2-8°C. Keep it away from incompatible materials such as strong oxidizing agents.[2]

Q4: What should I do in case of a small spill?

For small spills, immediately clean up the area.[1] Avoid breathing vapors and prevent contact with skin and eyes.[1] Use personal protective equipment.[1] Absorb the spill with inert material such as sand, earth, or vermiculite.[1] Collect the absorbed material and place it in a suitable, labeled container for disposal.[1]

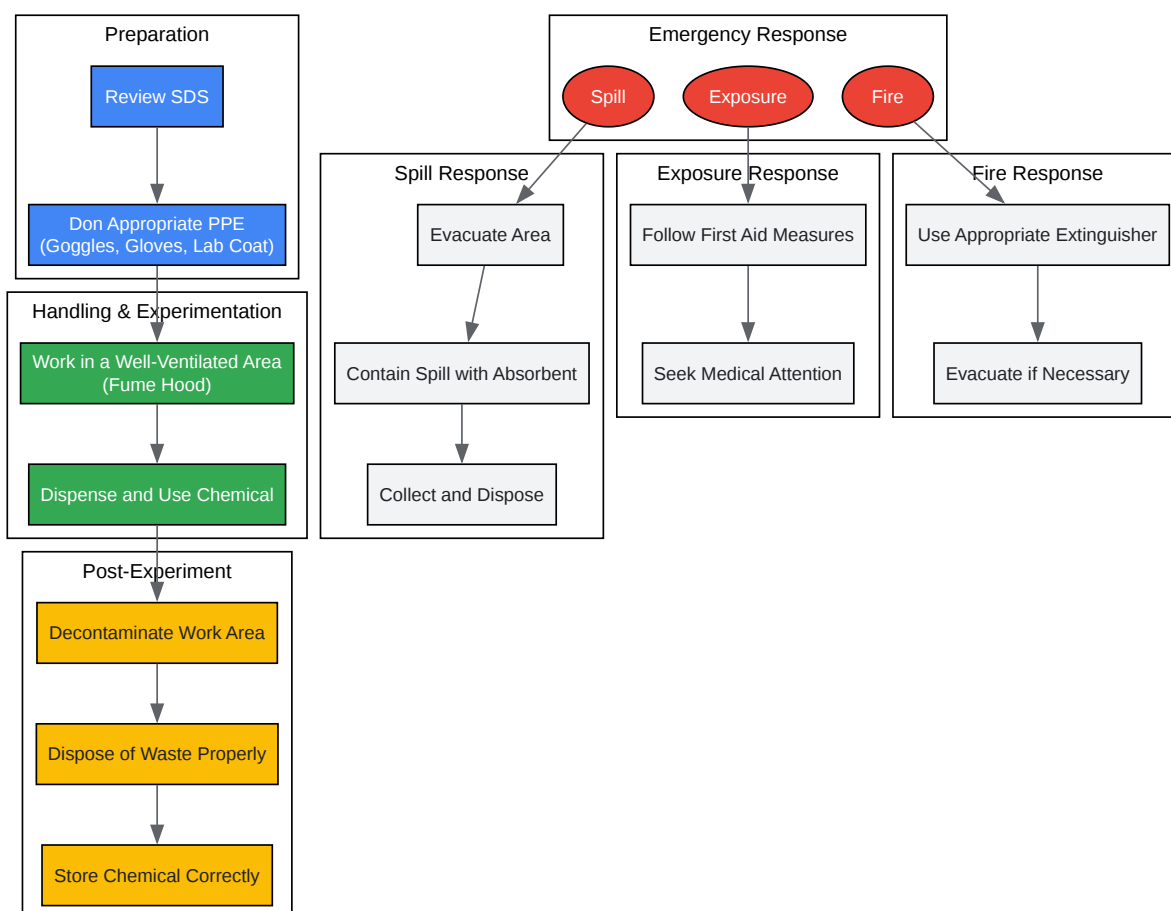
Q5: What are the fire hazards associated with this chemical and how should a fire be extinguished?

1-Benzyl-3-pyrrolidinone is a combustible liquid. While not considered a significant fire risk, containers may burn.[1] Vapors are heavier than air and may form explosive mixtures with air at ambient temperatures.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[3][7]
- Fire-Fighting Procedures: In the event of a fire, wear self-contained breathing apparatus and full protective gear.[7] Cool fire-exposed containers with water spray from a protected location.[1]

Experimental Workflow & Safety Procedures

The following diagram illustrates the general workflow for handling **1-Benzyl-3-pyrrolidinone**, including key safety checkpoints and emergency responses.



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Caption: Workflow for safe handling of **1-Benzyl-3-pyrrolidinone**.

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